

T-0509 target identification and validation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T-0509

Cat. No.: B3063667

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References

- 1. Effects of S-0509, a novel CCKB/gastrin receptor antagonist, on acid secretion and experimental duodenal ulcers in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biocat.com [biocat.com]
- 3. researchgate.net [researchgate.net]
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